Application Note: Quantitative Analysis of α-Ionol by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest	
Compound Name:	alpha-Ionol
Cat. No.:	B3422396 Get Quote

Abstract

This application note presents a detailed and robust Gas Chromatography-Mass Spectrometry (GC-MS) method for the quantitative analysis of α-ionol, a fragrant terpenoid found in various essential oils and a key component in flavor and fragrance formulations. The protocol outlines procedures for sample preparation, instrument parameters, and data analysis, providing researchers, scientists, and drug development professionals with a reliable methodology for accurate quantification. The method utilizes an internal standard for enhanced precision and Selected Ion Monitoring (SIM) for superior sensitivity and selectivity.

Introduction

Alpha-ionol ((E)-4-(2,6,6-trimethylcyclohex-2-en-1-yl)but-3-en-2-ol) is a C13-norisoprenoid, a class of compounds derived from the degradation of carotenoids. Its pleasant floral, woody, and sweet aroma makes it a valuable ingredient in the fragrance and flavor industries. Furthermore, α-ionol and related compounds are of interest in pharmaceutical research due to their potential biological activities. Accurate and precise quantification of α-ionol is essential for quality control in commercial products, for understanding its biosynthesis in plants, and for pharmacokinetic studies in drug development.

This document provides a comprehensive guide to the quantification of α-ionol using GC-MS, a powerful analytical technique that combines the separation capabilities of gas chromatography

with the sensitive and selective detection of mass spectrometry.

Experimental Protocols
Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for the extraction of α-ionol from aqueous matrices or diluted essential oils.

Materials:

- Sample containing α-ionol

- Hexane (GC grade)

- Anhydrous sodium sulfate

- Vortex mixer

- Centrifuge

- Glass centrifuge tubes (15 mL)

- Pasteur pipettes

- GC vials with inserts

Procedure:

- Pipette 1 mL of the sample into a 15 mL glass centrifuge tube.

- Add 10 µL of the internal standard (IS) stock solution (Cedrol, 100 µg/mL in hexane) to the sample.

- Add 2 mL of hexane to the tube.

- Vortex the mixture vigorously for 2 minutes to ensure thorough extraction.

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- Centrifuge the mixture at 3000 rpm for 10 minutes to separate the organic and aqueous layers.

- Carefully transfer the upper organic layer (hexane) to a clean tube using a Pasteur pipette.

- Add a small amount of anhydrous sodium sulfate to the extracted hexane to remove any residual water.

- Transfer the dried hexane extract to a GC vial for analysis.

GC-MS Instrumentation and Parameters

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent 7890B GC with 5977A MSD, or equivalent).

GC Parameters:

- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness) or equivalent non-polar capillary column.

- Injector Temperature: 250 °C

- Injection Mode: Splitless

- Injection Volume: 1 μL

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Oven Temperature Program:

  - Initial temperature: 60 °C, hold for 2 minutes.

  - Ramp: 10 °C/min to 280 °C.

  - Hold: 5 minutes at 280 °C.

MS Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.

- Ion Source Temperature: 230 °C

- Quadrupole Temperature: 150 °C

- Acquisition Mode: Selected Ion Monitoring (SIM)

- Solvent Delay: 3 minutes

SIM Ions:

- α-Ionol:

  - Quantifier Ion: m/z 95[1]

  - Qualifier Ions: m/z 43, 138[1]

- Cedrol (Internal Standard):

  - Quantifier Ion: m/z 150

  - Qualifier Ions: m/z 95, 105

Calibration and Quantification

Preparation of Standard Solutions:

- Prepare a stock solution of α-ionol (1 mg/mL) in hexane.

- Prepare a stock solution of the internal standard, Cedrol (1 mg/mL), in hexane.

- From the α-ionol stock solution, prepare a series of calibration standards with concentrations ranging from 0.1 µg/mL to 50 µg/mL in hexane.

- Spike each calibration standard with the internal standard to a final concentration of 10 µg/mL.

Calibration Curve:

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- Inject each calibration standard into the GC-MS system.

- For each concentration, determine the peak areas of the quantifier ions for α-ionol (m/z 95) and the internal standard (m/z 150).

- Calculate the response ratio (Area of α-ionol / Area of Internal Standard).

- Plot the response ratio against the concentration of α-ionol to generate a calibration curve.

- Perform a linear regression analysis to obtain the equation of the line (y = mx + c) and the coefficient of determination (R^2).

Quantification of α-Ionol in Samples:

- Inject the prepared sample extract into the GC-MS system.

- Determine the peak areas for the quantifier ions of α-ionol and the internal standard.

- Calculate the response ratio for the sample.

- Use the calibration curve equation to calculate the concentration of α-ionol in the sample.

Data Presentation

The following tables summarize the expected quantitative data for a typical validation of this method.

Table 1: GC-MS Retention Times and SIM Ions

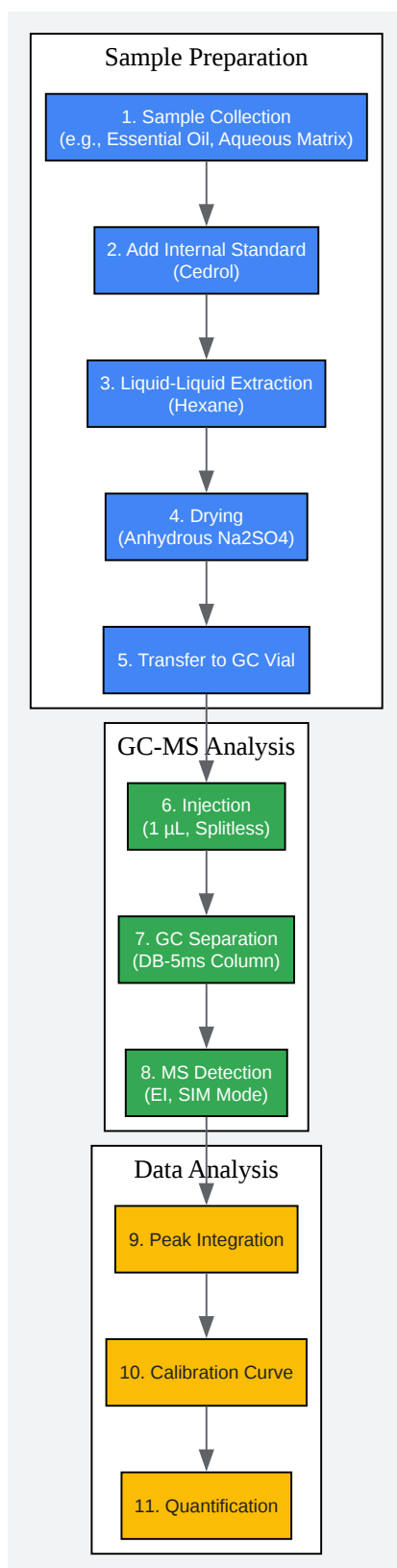| Compound	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ions (m/z)
α-Ionol	~12.5	95	43, 138
Cedrol (IS)	~14.2	150	95, 105

Table 2: Calibration Curve Data for α-Ionol

Concentration (µg/mL)	Response Ratio (Area α-Ionol / Area IS)
0.1	Example Value
0.5	Example Value
1.0	Example Value
5.0	Example Value
10.0	Example Value
25.0	Example Value
50.0	Example Value
Linearity (R^2)	> 0.995

Table 3: Method Validation Parameters
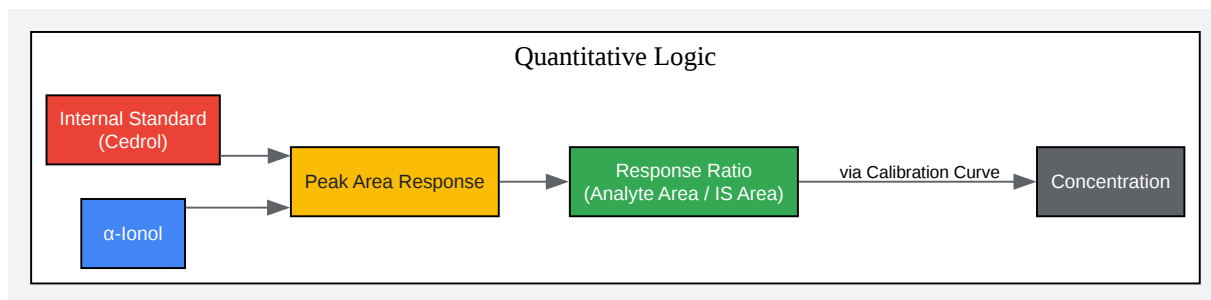
Parameter	Result
Limit of Detection (LOD)	Example: 0.05 µg/mL
Limit of Quantification (LOQ)	Example: 0.1 µg/mL
Precision (%RSD, n=6)	< 5%
Accuracy (% Recovery)	95 - 105%

Visualizations

Sample Preparation

1. Sample Collection
(e.g., Essential Oil, Aqueous Matrix)

2. Add Internal Standard
(Cedrol)

3. Liquid-Liquid Extraction
(Hexane)

4. Drying
(Anhydrous Na2SO4)

5. Transfer to GC Vial

GC-MS Analysis

6. Injection
(1 µL, Splitless)

7. GC Separation
(DB-5ms Column)

8. MS Detection
(EI, SIM Mode)

Data Analysis

9. Peak Integration

10. Calibration Curve

11. Quantification

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Caption: Experimental workflow for α-ionol quantification.

Quantitative Logic

Internal Standard (Cedrol) → Peak Area Response → Response Ratio (Analyte Area / IS Area) — via Calibration Curve → Concentration

α-Ionol → Peak Area Response

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References

- 1. alpha-IONOL | C13H22O | CID 5363817 - PubChem [pubchem.ncbi.nlm.nih.gov]

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